

A Technical Guide to High-Purity Dipalmitelaidin for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipalmitelaidin*

Cat. No.: *B3026124*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **Dipalmitelaidin**, a diacylglycerol of significant interest in cellular signaling and lipid metabolism research. This document details commercial sources, technical specifications, and relevant experimental methodologies to facilitate its use in a laboratory setting.

Commercial Availability and Specifications of High-Purity Dipalmitelaidin

High-purity **Dipalmitelaidin** is available from a select number of specialized lipid suppliers. The following table summarizes the key quantitative data for commercially available **Dipalmitelaidin**, intended to assist researchers in selecting the appropriate material for their studies.

Supplier	Product Name/Code	Isomeric Form	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Nu-Chek Prep	D-221	Unspecified	>99%	Not specified	Not specified	Not specified
Nu-Chek Prep	D-222	1,3-Isomer	>99%	Not specified	Not specified	Not specified
Larodan	1,3-Dipalmitelaidin (32-1653)	1,3-Isomer	>99%	372490-69-2	C35H64O5	564.88

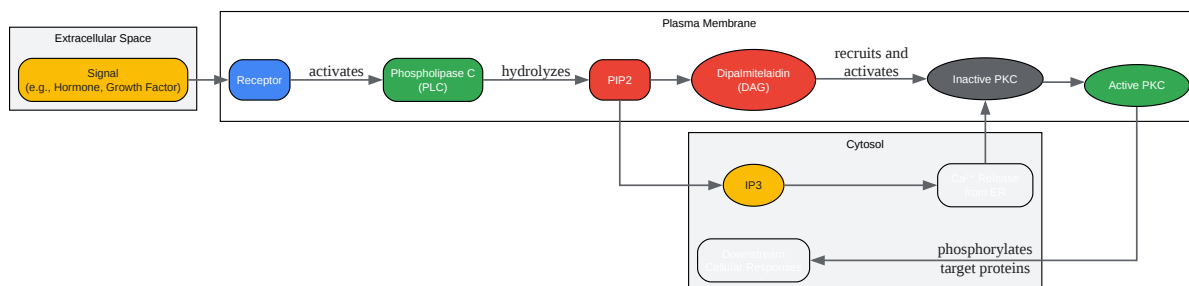
Note: Researchers should always request a certificate of analysis from the supplier for lot-specific purity and characterization data.

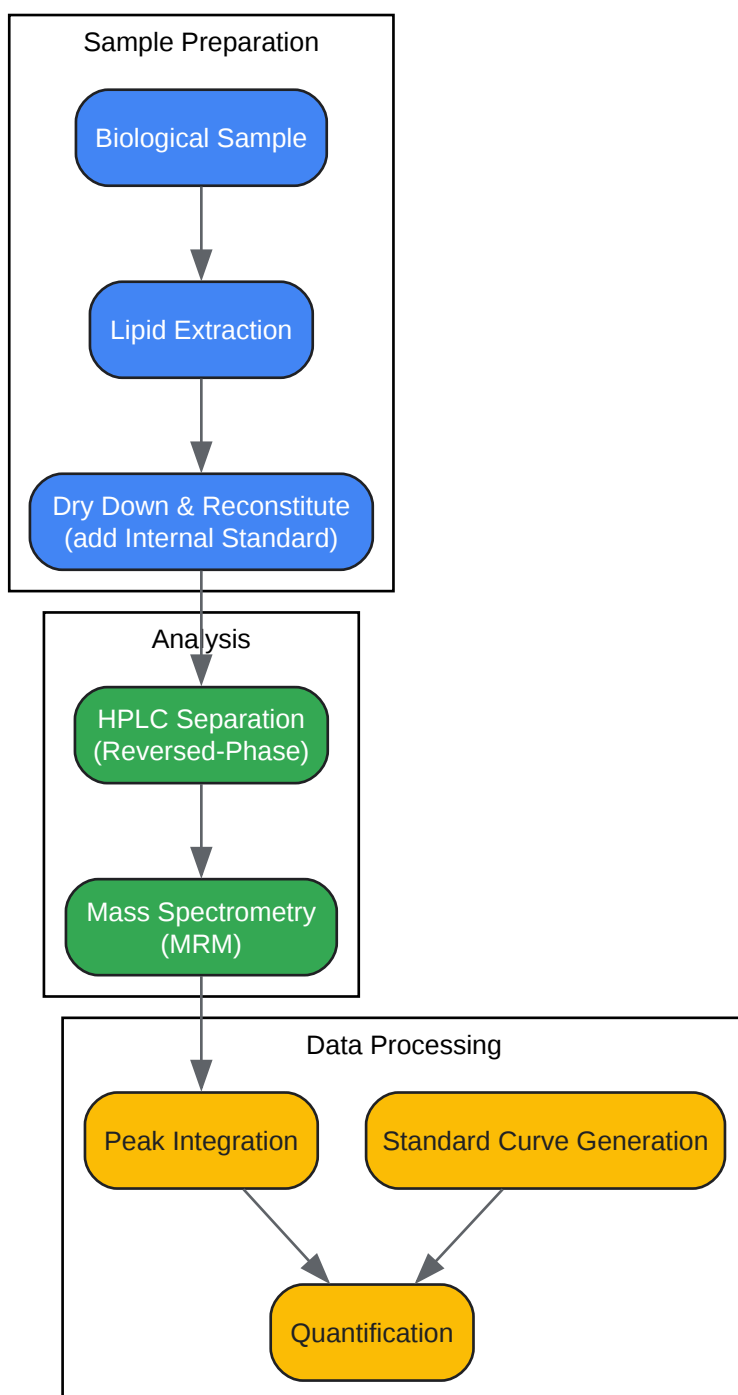
The Role of Dipalmitelaidin in Cellular Signaling

Dipalmitelaidin, as a diacylglycerol (DAG) containing monounsaturated fatty acids, is an important signaling molecule. Diacylglycerols are key components of cellular membranes and act as second messengers in a variety of signal transduction pathways. One of the most well-characterized roles of DAG is the activation of Protein Kinase C (PKC) isoforms.^[1] The binding of DAG to the C1 domain of PKC recruits the enzyme to the cell membrane, leading to its activation and the subsequent phosphorylation of a multitude of downstream protein targets. This cascade of events can influence a wide range of cellular processes, including cell proliferation, differentiation, apoptosis, and insulin signaling.^{[1][2][3]}

The specific effects of **Dipalmitelaidin** may be influenced by the monounsaturated nature of its acyl chains, which can affect membrane fluidity and the localization and activity of membrane-associated proteins.^[1]

Below is a diagram illustrating the general diacylglycerol signaling pathway leading to the activation of Protein Kinase C.





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